

An In-depth Technical Guide to 4,6-Dihydroxy-2-methylpyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Dihydroxy-2-methylpyrimidine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4,6-Dihydroxy-2-methylpyrimidine**, a key heterocyclic organic compound. It details the chemical and physical properties, outlines established synthesis protocols, and explores its significant role as a versatile precursor in the development of pharmaceutical agents and other commercially important chemical entities. This document is intended to serve as a valuable resource for professionals in the fields of medicinal chemistry, organic synthesis, and drug discovery.

Chemical and Physical Properties

4,6-Dihydroxy-2-methylpyrimidine, also known by its synonyms 2-Methyl-4,6-pyrimidinediol and 2-methyl-4,6-dihydroxypyrimidine, is a pyrimidine derivative with the CAS Number 40497-30-1. Its fundamental properties are summarized in the table below. The compound typically appears as a white to light beige or pale yellow crystalline powder. It exhibits high thermal stability, with a melting point exceeding 300 °C, and is soluble in sodium hydroxide.

Property	Value	Reference(s)
CAS Number	40497-30-1	[1]
Molecular Formula	C ₅ H ₆ N ₂ O ₂	[1]
Molecular Weight	126.11 g/mol	[1]
Appearance	White to pale cream or pale pink powder	[2]
Melting Point	>300 °C	[1]
Solubility	Soluble in sodium hydroxide	[3]
Purity	≥98.5% (Silylated GC)	[2]
FTIR	Conforms to structure	[2]

Synthesis of 4,6-Dihydroxy-2-methylpyrimidine

The primary synthesis route for **4,6-Dihydroxy-2-methylpyrimidine** involves the condensation of an amidine with a malonic ester derivative under alkaline conditions.

General Experimental Protocol

A widely cited method for the synthesis of **4,6-Dihydroxy-2-methylpyrimidine** is the reaction of acetamidine hydrochloride with dimethyl malonate in the presence of sodium methoxide.

Materials:

- Methanol
- Sodium methoxide
- Dimethyl malonate
- Acetamidine hydrochloride
- Hydrochloric acid (4mol/L)

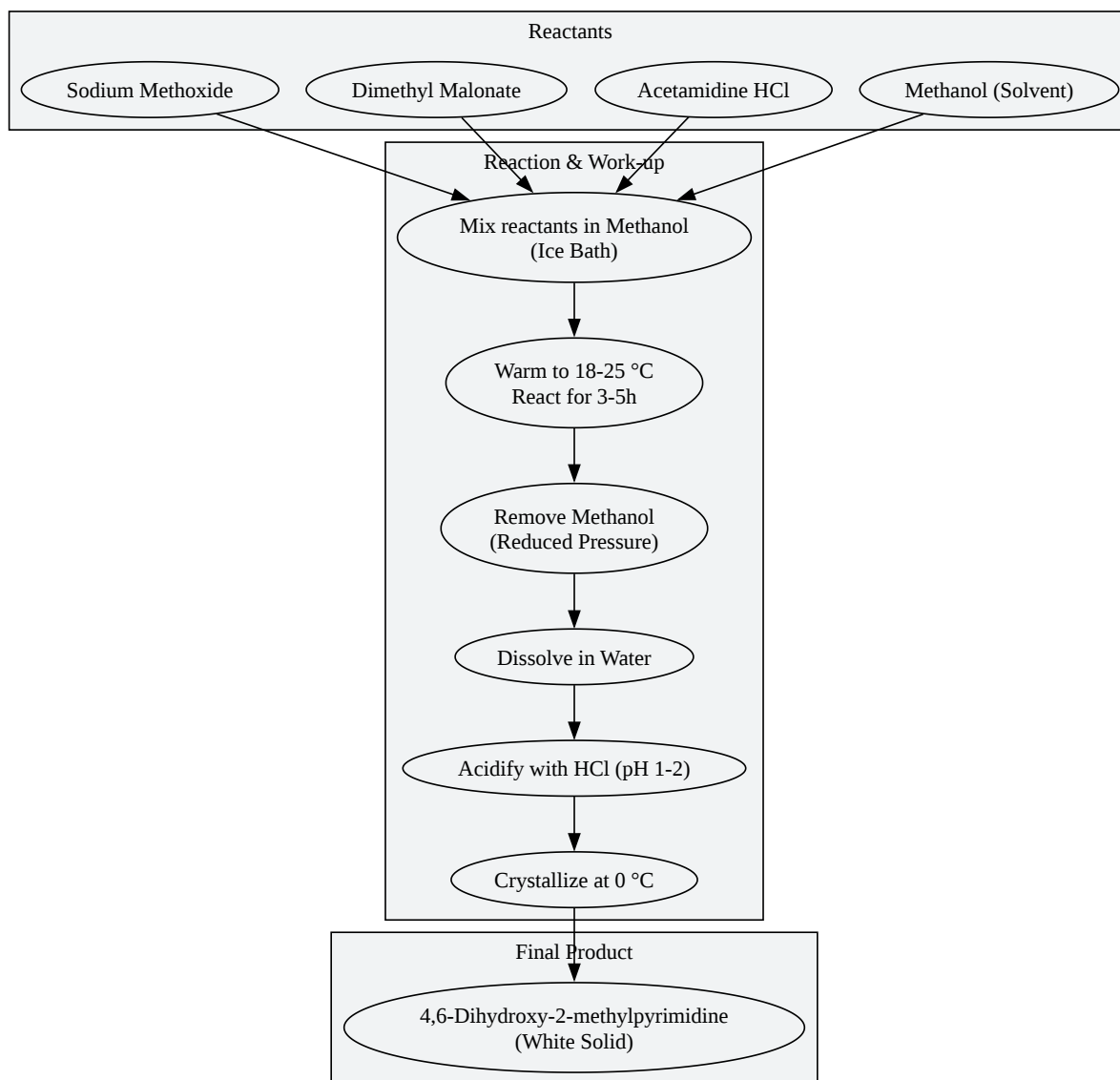
- Ice

Procedure:

- Under an ice bath, sodium methoxide is added to methanol with stirring until dissolved.
- Dimethyl malonate and acetamidine hydrochloride are then added to the solution.
- The ice bath is removed, and the reaction mixture is warmed to 18-25 °C and stirred for 3-5 hours. The solution will appear as a creamy white mixture.
- Following the reaction, methanol is removed via reduced pressure distillation.
- Water is added to dissolve the resulting solid.
- The pH of the solution is adjusted to 1-2 with 4mol/L hydrochloric acid, leading to the precipitation of a white solid.
- The mixture is stirred at 0 °C for 3-5 hours to facilitate crystallization.
- The white solid product, **4,6-dihydroxy-2-methylpyrimidine**, is collected by suction filtration, washed with ice water and ice-cold methanol, and then dried.

This process is known to produce yields of approximately 86-87%.

Synthesis Workflow Diagram



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Caption: Precursor role in Dasatinib synthesis.

Biological Activity and Applications

While **4,6-Dihydroxy-2-methylpyrimidine** is primarily utilized as a chemical intermediate, the broader class of pyrimidine derivatives exhibits a wide range of biological activities. [4] It is important to note that specific biological activity data, such as IC50 or MIC values, for **4,6-Dihydroxy-2-methylpyrimidine** itself are not extensively reported in publicly available literature. Its utility in drug development stems from its role as a scaffold that is further functionalized to create potent and selective bioactive molecules.

Research indicates that this compound is used in the development of antiviral and antibacterial agents, as well as in studies related to enzyme inhibition. [4] The pyrimidine core is a common feature in many therapeutic agents, and derivatives of **4,6-Dihydroxy-2-methylpyrimidine** are investigated for their potential as:

- Anticancer Agents: As a precursor to Dasatinib, its importance in oncology is well-established. [5]
- * Antiviral and Antibacterial Agents: The pyrimidine scaffold can be modified to target various enzymes and cellular processes essential for viral and bacterial replication. [4]

Conclusion

4,6-Dihydroxy-2-methylpyrimidine is a compound of significant interest in synthetic and medicinal chemistry. Its well-defined physical and chemical properties, coupled with established and efficient synthesis protocols, make it a valuable starting material. While direct biological activity is not its primary feature, its role as a key precursor in the synthesis of high-value molecules, most notably the anticancer drug Dasatinib, underscores its importance for researchers and professionals in the field of drug development. Further research into novel derivatives of **4,6-Dihydroxy-2-methylpyrimidine** may lead to the discovery of new therapeutic agents with diverse pharmacological profiles.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4,6-Dihydroxy-2-methylpyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105277#4-6-dihydroxy-2-methylpyrimidine-cas-number-and-properties]

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